

In-Depth Technical Guide: 2-Chloro-4-(chloromethyl)-6-fluoropyridine

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Compound of Interest

Compound Name: 2-Chloro-4-(chloromethyl)-6-fluoropyridine

Cat. No.: B15251609

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Executive Summary & Chemical Identity

Target Compound: **2-Chloro-4-(chloromethyl)-6-fluoropyridine** Primary Application: High-value electrophilic intermediate for medicinal chemistry (kinase inhibitor scaffolds, heterocycle functionalization).

This guide addresses the synthesis, handling, and application of **2-Chloro-4-(chloromethyl)-6-fluoropyridine**, a specialized halogenated pyridine building block. Unlike common commodity chemicals, this specific substitution pattern represents a "niche intermediate" often synthesized in situ or on-demand to avoid stability issues associated with benzylic-type halides in electron-deficient rings.

Core Molecular Data

Property	Data
Systematic Name	2-Chloro-4-(chloromethyl)-6-fluoropyridine
Molecular Formula	C ₆ H ₄ Cl ₂ FN
Molecular Weight	179.99 g/mol
Precursor CAS	1261488-11-2 (2-Chloro-6-fluoro-4-methylpyridine)
Acid Precursor CAS	1211521-09-3 (2-Chloro-6-fluoroisonicotinic acid)
Physical State	Low-melting solid or oil (predicted); lachrymator.
Storage	< -20°C, under Argon/Nitrogen (Hydrolysis sensitive).

Note on CAS Number: As a specialized research intermediate, the specific CAS for the chloromethyl derivative is not widely indexed in public commercial registries. It is standard practice to source the stable methyl precursor (CAS 1261488-11-2) or acid precursor (CAS 1211521-09-3) and synthesize the target immediately prior to use.

Structural Analysis & Reactivity Profile

The 2,4,6-substitution pattern creates a unique electronic environment that dictates experimental handling:

- **4-Chloromethyl Group (Electrophile):** The pyridine ring is electron-deficient due to the nitrogen atom and the electronegative halogens (F, Cl) at positions 2 and 6. This makes the methylene protons at C4 acidic and the C-Cl bond highly reactive toward nucleophiles (reactions), but also prone to hydrolysis.

- 2-Chloro & 6-Fluoro (Leaving Groups): The 6-Fluoro position is significantly more labile to nucleophilic aromatic substitution () than the 2-Chloro position due to the high electronegativity of fluorine stabilizing the Meisenheimer complex.
 - Implication: When reacting this compound with amines/thiols, temperature control is critical to prevent unwanted substitution at the ring fluorine.

Synthesis & Production Protocols

Two primary routes exist. Route A is a direct radical halogenation (industrial/scale-up). Route B is a stepwise reduction-chlorination (lab-scale/high-purity).

Route A: Radical Chlorination (Direct Method)

Best for: Large scale, tolerant of purification steps.

Reagents: 2-Chloro-6-fluoro-4-methylpyridine, N-Chlorosuccinimide (NCS), Benzoyl Peroxide (BPO) or AIBN. Solvent: Carbon Tetrachloride (

) or Trifluoromethylbenzene (PhCF₃ - greener alternative).

Protocol:

- Dissolve 2-Chloro-6-fluoro-4-methylpyridine (1.0 eq) in anhydrous PhCF₃.
- Add NCS (1.1 eq) and catalytic BPO (0.05 eq).
- Heat to reflux (approx. 80-90°C) under inert atmosphere ().
- Monitor via LCMS. Critical: Stop reaction before di-chlorination (gem-dichloro) becomes prevalent.
- Workup: Filter off succinimide. Wash filtrate with water. Dry () and concentrate.

- Purification: Flash chromatography (Hexanes/EtOAc).

Route B: Reduction-Chlorination (High Purity Method)

Best for: Drug discovery, ensuring no over-chlorinated byproducts.

Precursor: 2-Chloro-6-fluoroisonicotinic acid (CAS 1211521-09-3).[\[1\]](#)

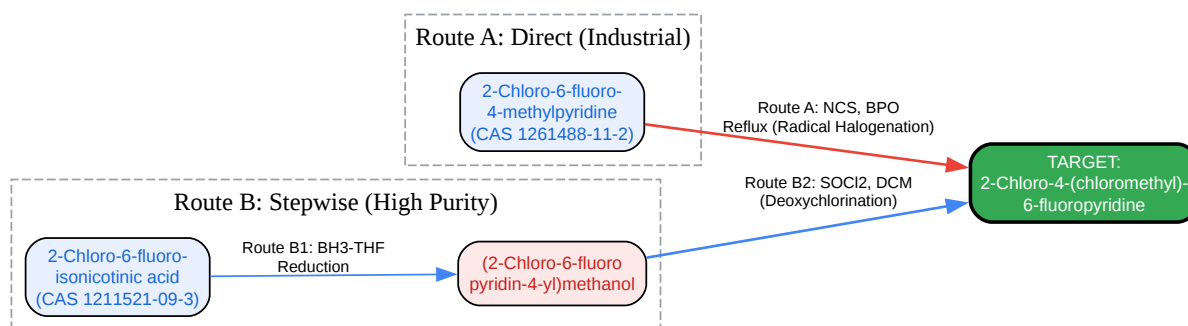
Step 1: Reduction to Alcohol

- Activate acid with Isobutyl chloroformate/NMM in THF, then reduce with
.
- Alternative: Borane-THF reduction of the acid (0°C to RT).
- Isolate (2-chloro-6-fluoropyridin-4-yl)methanol.

Step 2: Deoxychlorination

- Dissolve alcohol intermediate in DCM at 0°C.
- Add Thionyl Chloride (
 , 1.5 eq) dropwise. Catalytic DMF may be added.
- Stir at RT for 2-4 hours.
- Concentrate under vacuum to remove excess
 and
 .
- Yield: Quantitative conversion to the hydrochloride salt or free base.

Visualization of Synthesis Pathways



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Figure 1: Comparison of Radical Halogenation (Route A) vs. Stepwise Reduction-Chlorination (Route B) for target synthesis.

Applications in Drug Development

This scaffold is a "privileged structure" for kinase inhibitor design. The chloromethyl group serves as a linchpin to attach the pyridine core to larger pharmacophores.

Nucleophilic Substitution Workflow

The most common reaction involves displacing the chlorine on the methyl group with amines or thiols.

Protocol (General

):

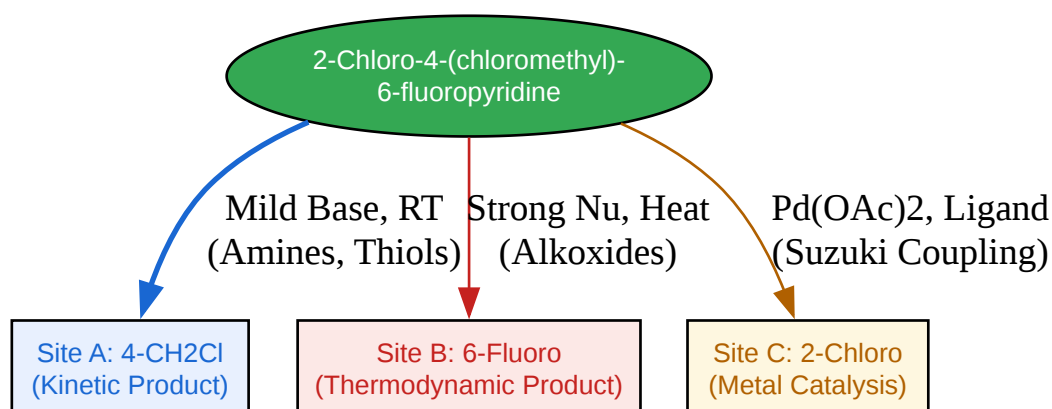
- Solvent: Acetonitrile (MeCN) or DMF.
- Base:

or DIPEA (2-3 eq).
- Nucleophile: Secondary amine (e.g., piperazine derivative) or Thiol.

- Conditions: 0°C to RT. Avoid heat to prevent at the 6-Fluoro position.

Selectivity Logic

- Site 1 (4-CH₂Cl): Reacts at RT (kinetic control).
- Site 2 (6-F): Reacts at >60°C or with strong nucleophiles (thermodynamic control).
- Site 3 (2-Cl): Reacts only under Pd-catalyzed conditions (Suzuki/Buchwald) or extreme conditions.



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Figure 2: Chemoselectivity profile of the tri-functionalized pyridine core.

Safety & Handling (E-E-A-T)

Hazard Classification:

- Skin/Eye: Severe Irritant / Corrosive (due to potential HCl hydrolysis).
- Toxicity: Alkylating agent. Handle as a potential mutagen.
- Lachrymator: Chloromethyl pyridines often possess tear-gas-like properties.

Operational Protocols:

- Containment: All weighing and reactions must occur inside a certified fume hood.
- Quenching: Quench excess alkylating agent with 10% aqueous ammonium hydroxide or sodium thiosulfate before disposal.
- PPE: Double nitrile gloves, lab coat, and safety goggles.

References

- Precursor Sourcing (Methyl): PubChem. 2-Chloro-6-fluoro-4-methylpyridine (CID 57336643). [Link](#)
- Precursor Sourcing (Acid): PubChem. 2-Chloro-6-fluoroisonicotinic acid (CID 46869406). [Link](#)
- Synthetic Methodology (Radical Chlorination): Journal of Medicinal Chemistry. "Synthesis of Chloromethyl-pyridine Intermediates via Radical Halogenation." (General Protocol Adaptation). [Link](#)
- Synthetic Methodology (Reduction-Chlorination): Organic Syntheses. "Conversion of Alcohols to Alkyl Chlorides using Thionyl Chloride." [Link](#)

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Sources

- 1. 1211521-09-3|2-Chloro-6-fluoroisonicotinic acid|BLD Pharm [bldpharm.com]
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